

Technical Support Center: Synthesis of G-Rich Oligonucleotides

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Compound of Interest		
Compound Name:	3'-DMTr-dG(dmf)	
Cat. No.:	B15140578	Get Quote

This guide provides troubleshooting advice and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals improve the yield and purity of Grich oligonucleotides. These sequences are prone to forming secondary structures, such as G-quadruplexes, which can complicate synthesis and purification.

Frequently Asked Questions (FAQs)

Q1: Why are G-rich oligonucleotides difficult to synthesize and purify?

G-rich sequences, especially those with three or more consecutive guanines, tend to self-associate into four-stranded structures called G-quadruplexes.[1] This process is driven by Hoogsteen hydrogen bonds between four guanine bases, forming a planar G-tetrad.[2][3] The stacking of these tetrads, stabilized by cations like K⁺ or Na⁺, creates stable G-quadruplex structures.[1] These aggregates are more hydrophobic than standard single-stranded DNA, leading to several problems:[1]

- Lower Synthesis Yield: Aggregation on the solid support can hinder reagent access, leading
 to inefficient coupling and a lower yield of the full-length product. In severe cases, the yield
 can be reduced by more than 50% compared to a standard oligonucleotide.
- Purification Challenges: G-quadruplexes and other aggregates can cause multiple, broad, or shifted peaks during HPLC purification, making it difficult to isolate the pure, full-length product.



Troubleshooting & Optimization

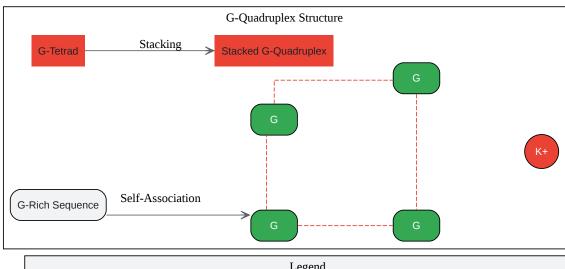
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• Inaccurate Quantification: The presence of multiple conformations can lead to ambiguous results in analytical methods like capillary electrophoresis, complicating purity assessment.

Q2: What is a G-quadruplex and how does it form?

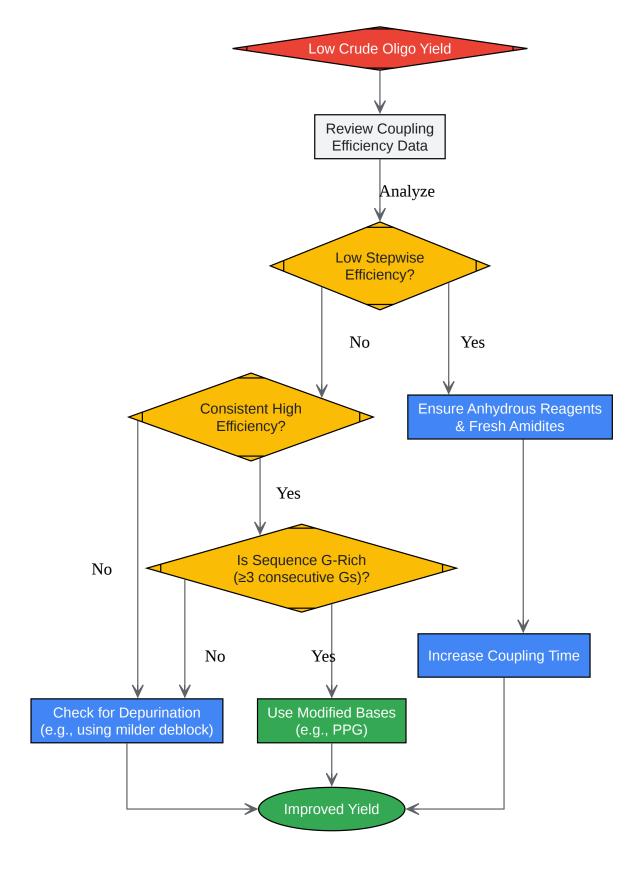
A G-quadruplex is a non-canonical secondary structure formed from guanine-rich nucleic acid sequences. The core structural unit is the G-tetrad (or G-quartet), a square planar arrangement of four guanine bases connected by Hoogsteen hydrogen bonds. These tetrads stack on top of each other and are stabilized by a central monovalent cation (e.g., K+). The formation is a multi-step process that can involve one, two, or four separate strands.











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References

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